

ALDH3A1-IN-3 solubility issues and solutions

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Compound Focus: ALDH3A1-IN-3

CAS No.: 315239-63-5

Cat. No.: S522833

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Solubility & Storage of ALDH3A1-IN-3

The table below summarizes the key handling information for **ALDH3A1-IN-3**, as provided by the supplier [1].

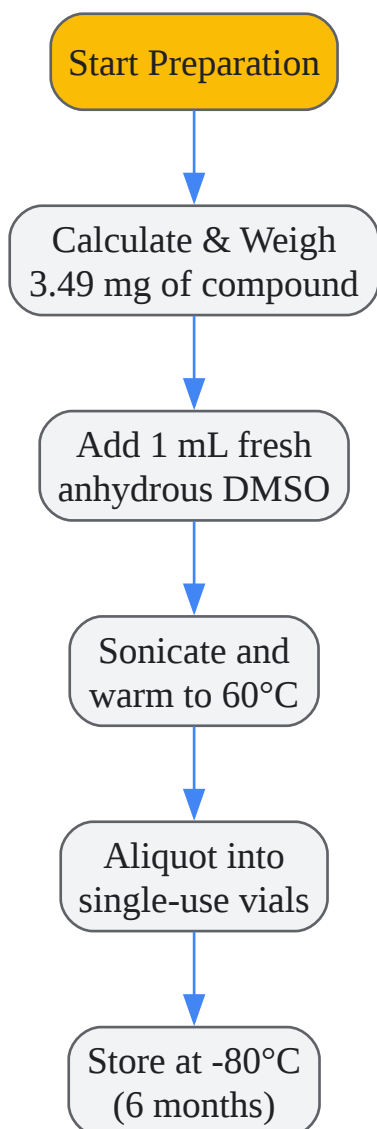
| Property | Specification |
|------------------------------|--|
| Molecular Weight | 349.36 g/mol [1] |
| Recommended Solvent | DMSO [1] |
| Stock Solution Concentration | 20 mg/mL [1] |
| Solubility in DMSO | 20 mg/mL (57.25 mM). Requires ultrasonic treatment, warming, and heat to 60°C [1] |
| Critical Note | "Hygroscopic DMSO has a significant impact on the solubility of product, please use newly opened DMSO" [1] |
| Storage (Powder) | -20°C for 3 years; 4°C for 2 years [1] |
| Storage (Solution) | -80°C for 6 months; -20°C for 1 month [1] |
| Shipping | Room temperature in continental US; may vary elsewhere [1] |

Standard Solution Preparation Protocol

Here is a detailed methodology for preparing a 10 mM stock solution of **ALDH3A1-IN-3**, based on the supplier's information [1].

- **Calculation:** Weigh out **3.49 mg** of **ALDH3A1-IN-3** solid.
- **Solvent:** Use **1 mL of fresh, anhydrous DMSO**. Using hygroscopic (water-absorbing) DMSO can significantly reduce solubility and compound stability.
- **Reconstitution:** Add the DMSO to the compound.
- **Dissolution:**
 - Use brief **sonication** (e.g., in a water bath sonicator) to disperse the compound.
 - **Warm the solution to 60°C** while mixing (e.g., using a thermomixer or water bath) until the solid is fully dissolved.
- **Aliquoting:** Once fully dissolved, aliquot the stock solution into single-use vials to minimize freeze-thaw cycles.
- **Storage:** Store aliquots at **-80°C** for long-term storage (6 months) or at **-20°C** for short-term use (1 month).

This preparation workflow can be visualized as follows:



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Frequently Asked Questions

- **Why is it critical to use newly opened DMSO?** DMSO is hygroscopic and readily absorbs moisture from the air over time. Water contamination in DMSO can lead to reduced solubility of the compound, potential precipitation, and chemical degradation, which will compromise the validity and reproducibility of your experimental results [1].
- **What should I do if my ALDH3A1-IN-3 solution precipitates upon storage?** First, gently warm the solution to 60°C and vortex it to see if the precipitate redissolves. If it does not fully dissolve, consider

preparing a fresh stock solution. Repeated freeze-thaw cycles can cause precipitation, which is why aliquoting is strongly recommended.

- **What is the biological activity and specificity of ALDH3A1-IN-3?** ALDH3A1-IN-3 (also known as CB29) is described as a selective inhibitor of the ALDH3A1 enzyme, with a reported **IC50 value of 16 μM** and a **Ki value of 4.7 μM** . It is noted for having no inhibitory potential on the in vitro activity of ALDH1A1, ALDH1A2, ALDH1A3, ALDH1B1, or ALDH2, making it a selective tool compound. It can be used in research related to cellular oxidation and cancer [1].

Important Experimental Considerations

The search results indicate a lack of publicly available, detailed troubleshooting data for this specific compound. Please keep the following in mind:

- **Empirical Optimization is Key:** The provided solubility data is a starting point. You may need to empirically adjust sonication time, temperature, and final concentration for your specific experimental conditions.
- **Vehicle Control is Crucial:** Always include a DMSO vehicle control in your assays, prepared using the same DMSO batch and dilution factor as your compound treatment groups.
- **Verify Activity:** Given the potential for solubility issues to affect potency, it is prudent to verify the inhibitory activity of your prepared stock solutions in a functional enzymatic assay.

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References

1. ALDH3A1-IN-3 [medchemexpress.com]

To cite this document: Smolecule. [ALDH3A1-IN-3 solubility issues and solutions]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b522833#aldh3a1-in-3-solubility-issues-and-solutions>]

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